

crystal structure of anhydrous Titanium(IV) bromide

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Compound of Interest

Compound Name: Titanium(IV) bromide

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An In-depth Technical Guide to the Crystal Structure of Anhydrous **Titanium(IV) Bromide**

Introduction

Titanium(IV) bromide, with the chemical formula TiBr_4 , is a fascinating inorganic compound that serves as a cornerstone in various chemical syntheses and material science applications. As the most volatile transition metal bromide, its properties are intermediate between those of titanium(IV) chloride (TiCl_4) and titanium(IV) iodide (TiI_4)^{[1][2][3]}. TiBr_4 is an orange to brown crystalline solid at room temperature, notable for its strong Lewis acidity and high solubility in nonpolar organic solvents, which facilitates its use as a catalyst and precursor^{[1][2][3]}. The molecule is diamagnetic, a consequence of the d^0 electron configuration of the central titanium atom^{[1][2][3]}. This document provides a comprehensive overview of the crystal and molecular structure of anhydrous TiBr_4 , its synthesis, and the experimental methods used for its characterization, tailored for researchers and professionals in chemistry and materials science.

Physicochemical Properties

Anhydrous **Titanium(IV) bromide** is a hygroscopic solid that reacts vigorously with water. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Appearance	Orange to brown crystalline solid	[1][4][5]
Molecular Formula	TiBr ₄	[2][3][4]
Molar Mass	367.48 g/mol	[2][3][6]
Melting Point	38 - 40 °C	[1][2][3][4][7]
Boiling Point	230 - 234 °C	[1][2][3][4][7]
Density	3.25 g/cm ³	[1][2][3]
Crystal Structure	Cubic (predominantly reported), Monoclinic	[1][2][3][8]
Coordination Geometry	Tetrahedral	[1][2][3][4]
Solubility	Soluble in chlorocarbons, benzene; Decomposes in water	[1][2][3][7]
Hazards	Corrosive, highly hygroscopic, releases HBr upon hydrolysis	[1][2][3]

Crystal and Molecular Structure

The structure of solid TiBr₄ consists of discrete, tetrahedral TiBr₄ molecules. While there is some variation in the literature, the most commonly reported crystal structure is cubic. A monoclinic phase has also been identified.

Crystallographic Data

The crystallographic parameters for the two known polymorphs of **Titanium(IV) bromide** are detailed below. The cubic form is the most frequently cited structure.

Parameter	Cubic Polymorph	Monoclinic Polymorph
Crystal System	Cubic	Monoclinic
Space Group	Pa3	P2 ₁ /c
Lattice Constant (a)	11.300 ± 0.007 Å	Data not available in search
Lattice Constant (b)	-	Data not available in search
Lattice Constant (c)	-	Data not available in search
Lattice Angles (α,β,γ)	90°, 90°, 90°	Data not available in search
Formula Units (Z)	8	Data not available in search
Calculated Density	3.383 g/cm ³	Data not available in search
Reference(s)	[1][2][3][9]	[8]

Molecular Geometry

In both solid and gas phases, the TiBr_4 molecule adopts a regular tetrahedral geometry (T_d symmetry), consistent with VSEPR theory for a d^0 metal center[1][4][10]. The central titanium atom is bonded to four bromine atoms. There is a slight discrepancy in reported bond lengths, which may be attributed to the different crystalline forms or analytical techniques used.

Parameter	Value	Reference(s)
Ti-Br Bond Length	2.34 - 2.43 Å	[1][8]
Br-Ti-Br Bond Angle	~109.5°	(Implied by tetrahedral geometry)

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  Br3 [label="Br", fillcolor="#EA4335", fontcolor="#FFFFFF", fontsize=14, pos="-0.8,-1.8!"];
  Br4 [label="Br", fillcolor="#EA4335", fontcolor="#FFFFFF", fontsize=14, pos="0.8,-1.8!"];

  // Edge definitions
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  Ti -- Br2;
  Ti -- Br3;
  Ti -- Br4;
}
```

Caption: Tetrahedral geometry of the TiBr_4 molecule.

Experimental Protocols

Synthesis of Anhydrous Titanium(IV) Bromide

The preparation of anhydrous TiBr_4 requires stringent moisture-free conditions due to its high reactivity with water. Several methods have been established.

Method 1: Direct Combination of Elements This method involves the direct reaction of high-purity titanium metal with elemental bromine.

- **Apparatus Setup:** A reaction vessel, typically a sealed glass tube, is charged with pure titanium metal chips or powder.
- **Reaction:** Freshly distilled bromine is carefully introduced into the vessel. The reaction can be initiated by gentle heating.[11]
- **Purification:** The crude TiBr_4 product is purified by sublimation under reduced pressure or by rectification in a distillation column to yield the final orange crystalline solid.[11]

Method 2: Halide Exchange with HBr This is a lower-temperature method involving the conversion of TiCl_4 to TiBr_4 .[12]

- **Inert Atmosphere:** All procedures are conducted in a dry box under an inert atmosphere (e.g., dry nitrogen) to exclude moisture.[12]
- **Solution Preparation:** A solution of redistilled titanium(IV) chloride (TiCl_4) in anhydrous benzene is prepared in a two-necked flask and cooled to 0 °C using an ice-salt bath.[12]
- **Gassing:** Dry hydrogen bromide (HBr) gas, passed through a drying agent like phosphorus pentoxide, is bubbled through the cooled TiCl_4 solution. The solution color changes from colorless to yellow and finally to red.[12]
- **Isolation:** After the reaction is complete, the benzene solvent is removed by distillation. The remaining product, TiBr_4 , is then collected by distillation, typically in the boiling range of 229-232 °C.[12]



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Caption: Workflow for TiBr_4 synthesis and structural analysis.

X-ray Crystal Structure Determination

The definitive method for elucidating the crystal structure of a compound like TiBr_4 is single-crystal or powder X-ray diffraction (XRD).

- **Sample Preparation:** Due to its hygroscopic nature, a single crystal of TiBr_4 is selected and mounted in a sealed, thin-walled glass capillary under an inert atmosphere to protect it from air and moisture during the analysis.[9]
- **Data Collection:** The mounted crystal is placed on a goniometer within an X-ray diffractometer.[13] A monochromatic X-ray beam is directed at the crystal, which is rotated through various angles. The diffracted X-rays are detected, and their intensities and positions are recorded.[13]

- **Structure Solution and Refinement:** The collected diffraction data (a pattern of reflections) is processed to determine the unit cell dimensions and space group. The positions of the titanium and bromine atoms within the unit cell are determined using computational methods (e.g., Patterson or direct methods). This initial structural model is then refined against the experimental data to achieve the best possible fit, yielding precise bond lengths, angles, and other structural parameters.

Safety and Handling

Titanium(IV) bromide is a corrosive and hazardous chemical that requires careful handling.

- **Moisture Sensitivity:** It is extremely hygroscopic and hydrolyzes rapidly in moist air, releasing corrosive hydrogen bromide gas.^{[1][3][12]} All handling should be performed under a dry, inert atmosphere (e.g., in a glovebox).
- **Corrosivity:** TiBr_4 is corrosive to skin, eyes, and mucous membranes. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.
- **Storage:** The compound should be stored in a tightly sealed container in a cool, dry, well-ventilated area away from water and moisture.

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References

1. webqc.org [webqc.org]
 2. Titanium_tetrabromide [chemeurope.com]
 3. Titanium tetrabromide - Wikipedia [en.wikipedia.org]
 4. WebElements Periodic Table » Titanium » titanium tetrabromide [webelements.co.uk]
 5. chemimpex.com [chemimpex.com]
 6. 98%, solid | Sigma-Aldrich [sigmaaldrich.com]
 7. titanium(IV) bromide [chemister.ru]
 8. Materials Data on TiBr_4 by Materials Project (Dataset) | DOE Data Explorer [osti.gov]
 9. pubs.acs.org [pubs.acs.org]
 10. WebElements Periodic Table » Titanium » titanium tetrabromide [winter.group.shef.ac.uk]
 11. pubs.acs.org [pubs.acs.org]
 12. cdnsciencepub.com [cdnsciencepub.com]
 13. X-Ray Crystallography [www2.tulane.edu]
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